

N-Ethylhexylone new psychoactive substance prevalence

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Compound Focus: N-Ethylhexylone

CAS No.: 802605-02-3

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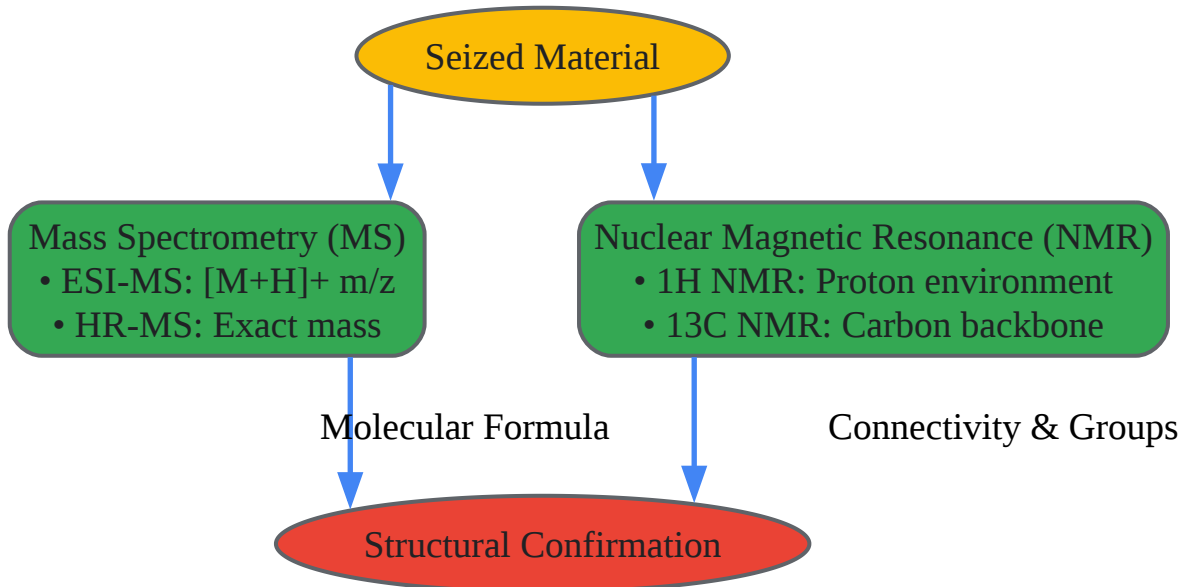
Analytical Characterization of N-Ethylhexylone

The table below summarizes key analytical data for identifying **N-Ethylhexylone**, primarily sourced from a 2025 study on seized materials in Poland [1].

Analytical Method	Key Identifiers / Chemical Shifts (δ in ppm)	Interpretation / Significance
General Formula	C ₁₅ H ₂₁ NO ₃ [1] [2]	Confirms molecular structure and molar mass (263.337 g·mol ⁻¹) [2].
HR-MS / ESI-MS	[M+H] ⁺ = 264.1597 m/z [1]	Protonated molecule; primary ion for mass spectrometry identification.
NMR (¹ H)	6.20 (s, 2H, O-CH ₂ -O); 7.57 (d, 1H, Ar-H); 7.13 (d, 1H, Ar-H); 7.76 (dd, 1H, Ar-H); 5.20 (t, 1H, H-2); 0.76 (t, 3H, H-6) [1]	Characteristic methylenedioxy proton singlet; aromatic proton patterns; methine proton adjacent to keto group; terminal methyl group.
NMR (¹³ C)	194.60 (C-1, C=O); 103.02 (C-15, O-CH ₂ -O); 60.62 (C-2); 13.99 (C-8, N-CH ₂ -CH ₃); 11.68 (C-6) [1]	Carbonyl carbon; methylenedioxy carbon; chiral center carbon; N-ethyl and hexyl chain terminal carbons.

Workflow for Substance Identification

For clarity in your technical guide, here is a logical workflow for identifying a novel psychoactive substance like **N-Ethylhexylone**, from seizure to confirmation. This diagram integrates the methodologies cited [1].



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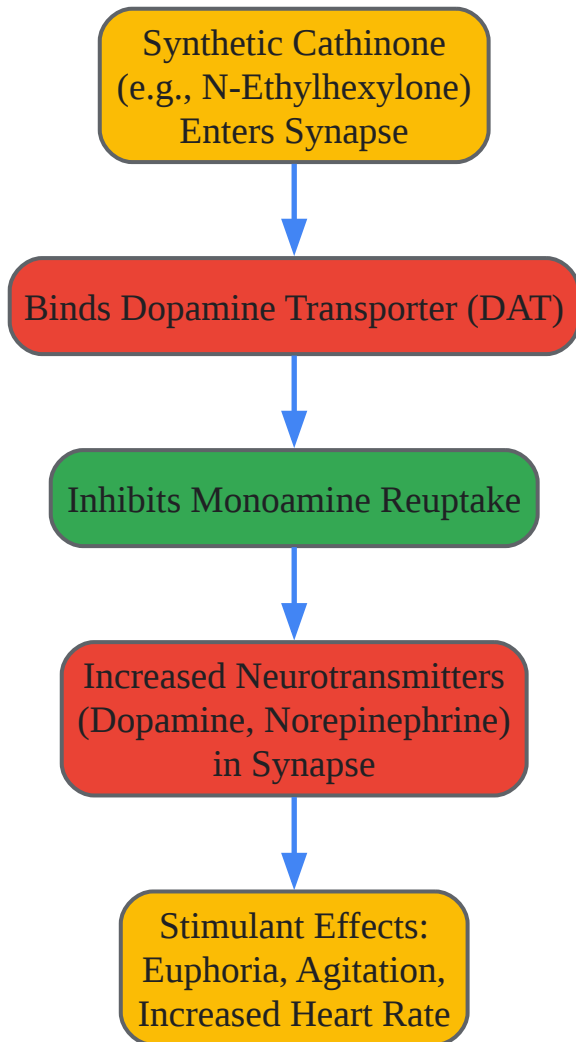
Flowchart of analytical identification workflow for novel substances.

Market Context and Data Limitations

- **Emergence and Legal Status:** **N-Ethylhexylone** was first identified in Poland in August 2019 and has been reported in other regions, such as Taiwan, where it was sold as "Rainbow Tobacco" and made illegal in July 2020 [2]. This indicates its status as an emerging designer drug.
- **Current Prevalence Data Gap:** While recent 2025 market analyses provide extensive data on other synthetic cathinones like **N-isopropyl butylone** and **butylone**, these reports do not list **N-Ethylhexylone** among the most frequently detected substances [3] [4]. Its absence from these high-prevalence lists suggests it may not be a dominant compound in the current illicit market, though it remains analytically relevant.

Pharmacological Pathway of Synthetic Cathinones

Although the search results do not contain a specific signaling pathway for **N-Ethylhexylone**, it is a synthetic cathinone. The following diagram illustrates the general mechanism of action shared by this class of drugs, which is crucial for understanding their effects [5] [6].



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*General mechanism of action for synthetic cathinones like **N-Ethylhexylone**.*

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